

# Chlorthal-dimethyl-d6: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Chlorthal-dimethyl-d6

Cat. No.: B12396619

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical applications of **Chlorthal-dimethyl-d6**. This deuterated analog of the herbicide Chlorthal-dimethyl is a critical tool in modern analytical chemistry, primarily utilized as an internal standard for quantitative analysis.

## Core Chemical Properties

**Chlorthal-dimethyl-d6**, the deuterium-labeled version of Chlorthal-dimethyl, is essential for accurate quantification in complex matrices. Below is a summary of its key chemical and physical properties. While specific experimental data for the deuterated form, such as melting and boiling points, are not readily available in the literature, they are predicted to be very similar to the unlabeled compound.

Property	Value	Source
IUPAC Name	dimethyl 2,3,5,6-tetrachlorobenzene-1,4-dicarboxylate-d6	N/A
Synonyms	Dimethyl tetrachloroterephthalate-d6, DCPA-d6, Dacthal-d6	[1]
CAS Number	350818-66-5	[1]
Molecular Formula	C <sub>10</sub> D <sub>6</sub> Cl <sub>4</sub> O <sub>4</sub>	[1]
Molecular Weight	338.00 g/mol	[1]
Appearance	Predicted: Colourless to grey crystalline powder	[2]
Melting Point	Predicted: ~156 °C	[3]
Boiling Point	Predicted: ~345 °C	[3]
Solubility in Water	Predicted: Low	[2]
Organic Solvent Solubility	Predicted: Soluble in benzene, toluene, xylene, and acetone	[3]

## Synthesis and Purification

The synthesis of **Chlorthal-dimethyl-d6** follows the same principles as its non-deuterated counterpart, with the key difference being the use of a deuterated reagent. The primary route involves the esterification of tetrachloroterephthalic acid with deuterated methanol (Methanol-d4).

## Experimental Protocol: Synthesis of Chlorthal-dimethyl-d6

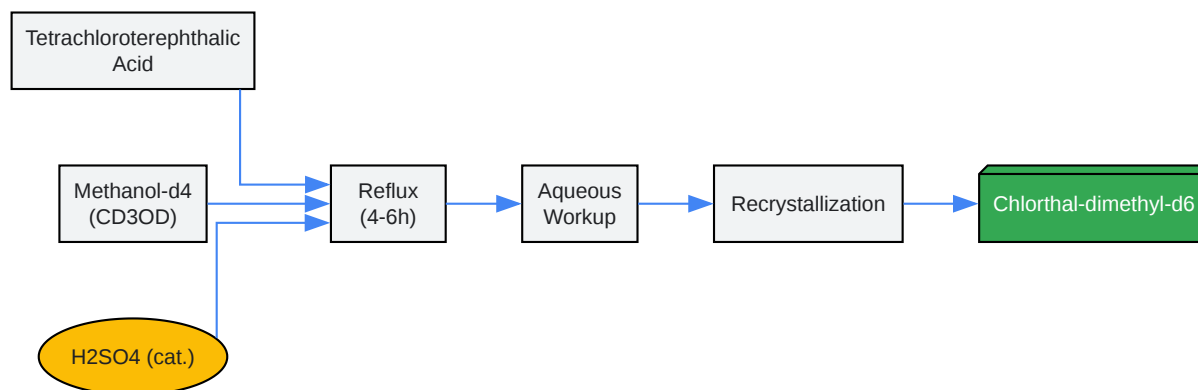
Objective: To synthesize **Chlorthal-dimethyl-d6** via the esterification of tetrachloroterephthalic acid.

## Materials:

- Tetrachloroterephthalic acid
- Methanol-d4 ( $\text{CD}_3\text{OD}$ )
- Sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Dichloromethane
- Hexane

## Procedure:

- In a round-bottom flask, suspend tetrachloroterephthalic acid in an excess of Methanol-d4.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reflux the mixture for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess Methanol-d4 under reduced pressure.
- Dissolve the residue in dichloromethane and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent to yield the crude product.
- Purify the crude **Chlorthal-dimethyl-d6** by recrystallization from a mixture of dichloromethane and hexane.
- Collect the purified crystals by filtration and dry under vacuum.



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Diagram 1: Synthesis workflow for **Chlorthal-dimethyl-d6**.

## Analytical Applications

**Chlorthal-dimethyl-d6** is predominantly used as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the detection of Chlorthal-dimethyl and other pesticides in various matrices.<sup>[1]</sup>

## Experimental Protocol: Quantification of Chlorthal-dimethyl using GC-MS with Chlorthal-dimethyl-d6 as an Internal Standard

Objective: To accurately quantify the concentration of Chlorthal-dimethyl in an environmental sample using an internal standard method.

Materials:

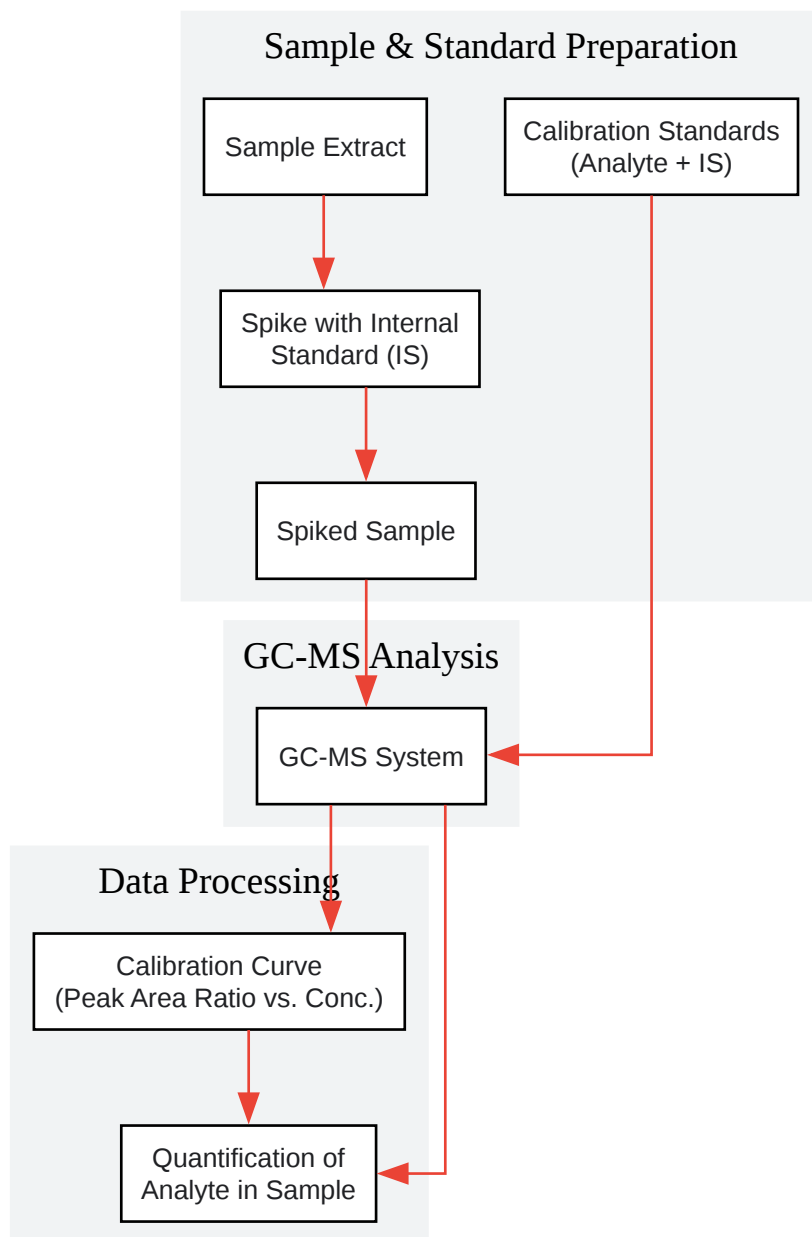
- Sample extract (e.g., soil, water)
- Chlorthal-dimethyl analytical standard
- **Chlorthal-dimethyl-d6** internal standard solution (of known concentration)

- Acetonitrile (HPLC grade)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

- Preparation of Calibration Standards: Prepare a series of calibration standards by spiking known amounts of Chlorthal-dimethyl analytical standard into a constant volume of the **Chlorthal-dimethyl-d6** internal standard solution.
- Sample Preparation: To a known volume of the sample extract, add a precise volume of the **Chlorthal-dimethyl-d6** internal standard solution.
- GC-MS Analysis:
  - Inject a specific volume of the prepared standards and samples into the GC-MS system.
  - GC Conditions:
    - Inlet Temperature: 250°C
    - Carrier Gas: Helium
    - Oven Program: Start at 100°C, ramp to 280°C.
  - MS Conditions:
    - Ionization Mode: Electron Ionization (EI)
    - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM). Monitor characteristic ions for both Chlorthal-dimethyl and **Chlorthal-dimethyl-d6**.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of Chlorthal-dimethyl to the peak area of **Chlorthal-dimethyl-d6** against the concentration of Chlorthal-dimethyl for the calibration standards.

- Determine the concentration of Chlorthal-dimethyl in the sample by calculating its peak area ratio to the internal standard and using the calibration curve.

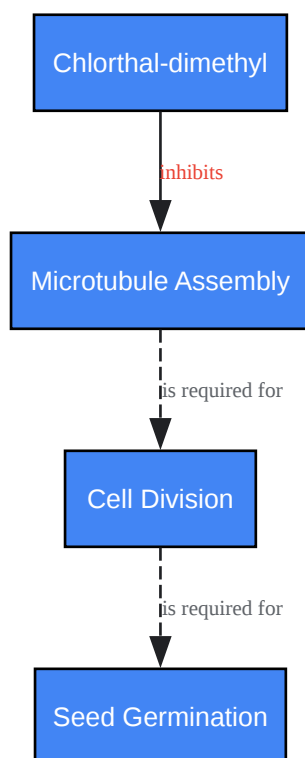


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Diagram 2: Analytical workflow for quantification using an internal standard.

## Biological Activity and Signaling Pathways

The biological activity of Chlorthal-dimethyl, the non-deuterated parent compound, involves the inhibition of microtubule assembly, which disrupts cell division and seed germination.[2] This mechanism of action is the basis for its use as a selective, non-systemic herbicide.[2] There is no evidence to suggest that the deuterated form, **Chlorthal-dimethyl-d6**, has a different mechanism of action. However, its primary application is not in biological systems but as a tracer and internal standard in analytical chemistry.[1] Due to its use as an analytical tool, there are no described signaling pathways specifically involving **Chlorthal-dimethyl-d6**.



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Diagram 3: Mechanism of action of Chlorthal-dimethyl.

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